

A Comprehensive Technical Guide to 1-Chloro-2,3-dimethoxybenzene

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Compound of Interest

Compound Name: 1-Chloro-2,3-dimethoxybenzene

CAS No.: 90282-99-8

Cat. No.: B1581966

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of **1-Chloro-2,3-dimethoxybenzene**, a versatile aromatic compound with significant applications in organic synthesis and as a key intermediate in the development of pharmaceuticals and agrochemicals.[1] This document will cover its fundamental chemical properties, synthesis methodologies, and reactivity, offering field-proven insights for its practical application.

Core Molecular and Physical Properties

1-Chloro-2,3-dimethoxybenzene, also known as 3-Chloroveratrole, is a substituted aromatic ether. Its core characteristics are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₈ H ₉ ClO ₂	PubChem[2]
Molecular Weight	172.61 g/mol	PubChem[2]
IUPAC Name	1-chloro-2,3-dimethoxybenzene	PubChem[2]
CAS Number	90282-99-8	PubChem[2]
Appearance	Pale yellow to cream white low melting solid	Chem-Impex[1]
Melting Point	32 - 38 °C	Chem-Impex[1]

Synthesis of 1-Chloro-2,3-dimethoxybenzene: A Mechanistic Approach

The synthesis of **1-Chloro-2,3-dimethoxybenzene** is a critical process for its subsequent use in more complex molecular architectures. A common and effective method involves the electrophilic chlorination of 1,3-dimethoxybenzene. This process can be achieved through various chlorinating agents, with N-chlorosuccinimide (NCS) being a widely used reagent.

Synthesis via Lithiation and Chlorination

An established method for the preparation of 2-chloro-1,3-dimethoxybenzene involves the lithiation of 1,3-dimethoxybenzene followed by reaction with a chlorinating agent.[3] This approach offers good regioselectivity.

Experimental Protocol:

- Dissolution: Dissolve 1,3-dimethoxybenzene (13.8 g) in 1,2-dimethoxyethane (100 ml).[3]
- Lithiation: Add 2.6M n-butyllithium (40 ml) to the solution. The n-butyllithium acts as a strong base, deprotonating the aromatic ring at the most acidic position, which is ortho to both methoxy groups, forming [2,6-dimethoxyphenyl]-lithium.[3] This step is crucial for directing the chlorination to the desired position.

- Chlorination: After 40 minutes, add N-chlorosuccinimide (13.5 g).[3] The lithium intermediate then acts as a nucleophile, attacking the electrophilic chlorine on NCS. It is critical to maintain the reaction temperature below 55°C using an ice bath to prevent side reactions.[3]
- Quenching and Extraction: After an additional 45 minutes, pour the reaction mixture into water and extract with ether.[3] This step quenches the reaction and separates the organic product from aqueous impurities.
- Purification: Evaporate the organic extract to obtain a crude oil. The oil is then purified by chromatography on silica gel, eluting with 20% ether-hexane.[3] Evaporation of the eluents yields an oil that crystallizes on standing. Recrystallization from hexane gives pure 2-chloro-1,3-dimethoxybenzene.[3]

Causality in Experimental Choices:

- Solvent: 1,2-dimethoxyethane is an effective solvent for both the starting material and the organolithium intermediate, stabilizing the lithium cation.
- Temperature Control: Maintaining a low temperature during the addition of NCS is vital to control the exothermicity of the reaction and minimize the formation of byproducts.
- Purification: Chromatographic purification is necessary to separate the desired product from unreacted starting materials and byproducts, ensuring high purity of the final compound.

Direct Chlorination Strategies

Direct chlorination of dimethoxybenzenes using elemental chlorine is another synthetic route. However, this method is often accompanied by the formation of disubstituted products and requires careful control of reaction conditions to achieve good selectivity.[4] The use of a Lewis acid catalyst like titanium tetrachloride can improve the yield of the desired monochlorinated product by activating the chlorine molecule and enhancing its electrophilicity.[4]

Logical Workflow for Synthesis via Lithiation:

Caption: Synthesis workflow for **1-Chloro-2,3-dimethoxybenzene**.

Chemical Reactivity and Applications

The presence of the chloro and methoxy groups on the benzene ring imparts a unique reactivity to **1-Chloro-2,3-dimethoxybenzene**, making it a valuable intermediate in organic synthesis.

Electrophilic Aromatic Substitution

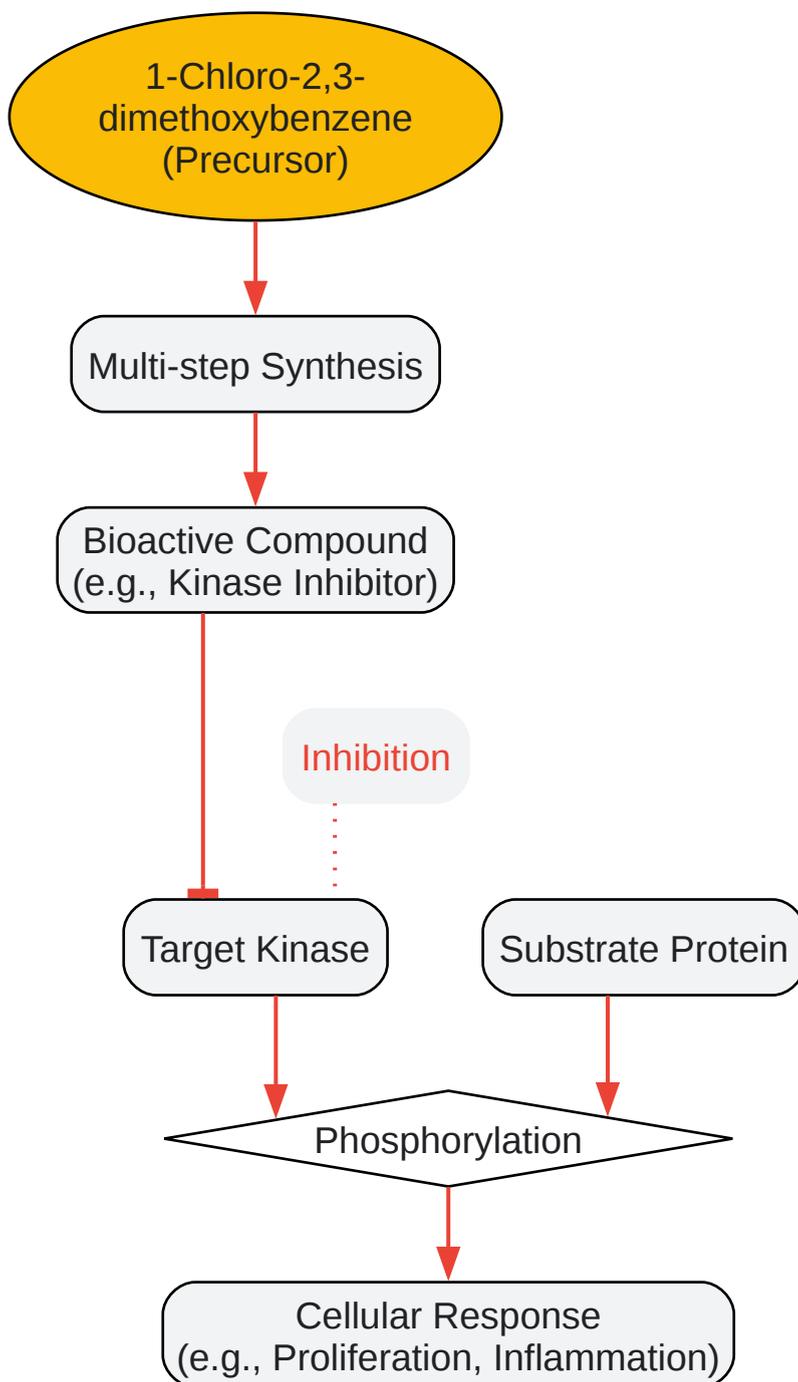
The methoxy groups are activating and ortho-, para-directing, while the chlorine atom is deactivating but also ortho-, para-directing. The interplay of these electronic effects governs the regioselectivity of further electrophilic substitution reactions. This allows for the controlled introduction of other functional groups onto the aromatic ring.

Precursor for Bioactive Molecules

Chlorinated dimethoxybenzene derivatives are valuable intermediates in the synthesis of dyes, pesticides, and pharmaceuticals.[4] For instance, 2-Chloro-1,3-dimethoxybenzene is a starting material for the synthesis of pharmacologically valuable 1,2-benzisoxazoloxy acetic acids, which have shown diuretic, uricosuric, and antihypertensive properties.[3]

Signaling Pathway Implication (Hypothetical):

While specific signaling pathway interactions for **1-Chloro-2,3-dimethoxybenzene** are not extensively documented in the provided search results, its role as a precursor for pharmacologically active compounds suggests its indirect involvement in modulating biological pathways. For example, if it were a precursor to a kinase inhibitor, the logical pathway would be as follows:



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Caption: Hypothetical role as a precursor in drug development.

Safety and Handling

As with all chemical reagents, proper safety precautions should be taken when handling **1-Chloro-2,3-dimethoxybenzene**. It is advisable to consult the Safety Data Sheet (SDS) for detailed information on hazards, handling, and disposal.

Conclusion

1-Chloro-2,3-dimethoxybenzene is a valuable and versatile chemical intermediate. Its well-defined molecular and physical properties, coupled with established synthetic routes, make it an important building block in the synthesis of a variety of more complex molecules, particularly in the pharmaceutical and agrochemical industries. A thorough understanding of its synthesis and reactivity is essential for its effective utilization in research and development.

References

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[\[https://www.benchchem.com/product/b1581966#1-chloro-2-3-dimethoxybenzene-molecular-formula-and-weight\]](https://www.benchchem.com/product/b1581966#1-chloro-2-3-dimethoxybenzene-molecular-formula-and-weight)

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